

Efficacy of Lactitol Monohydrate in Chronic Constipation: A Comparative Guide to Osmotic Laxatives

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Compound of Interest

Compound Name: *Lactitol Monohydrate*

Cat. No.: *B1674233*

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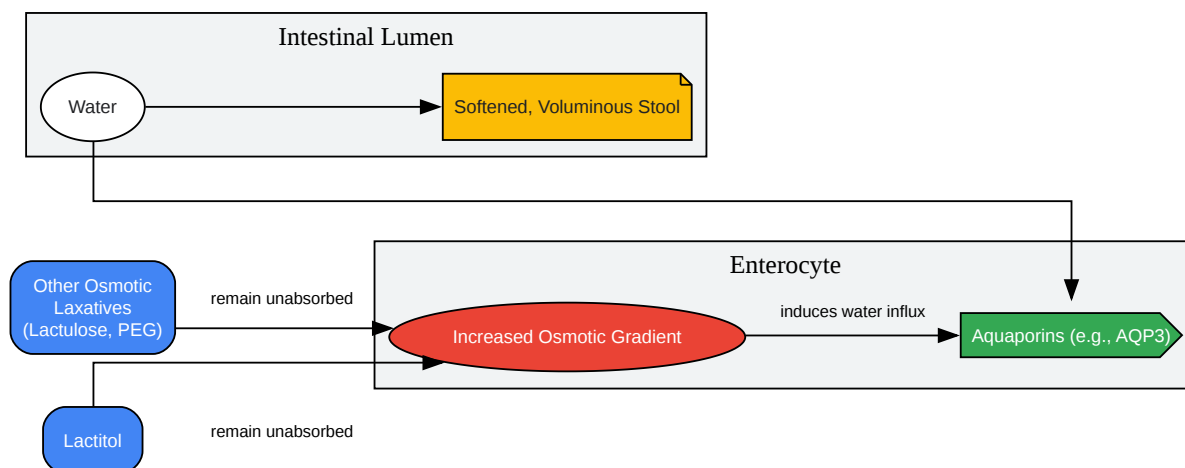
For Researchers, Scientists, and Drug Development Professionals

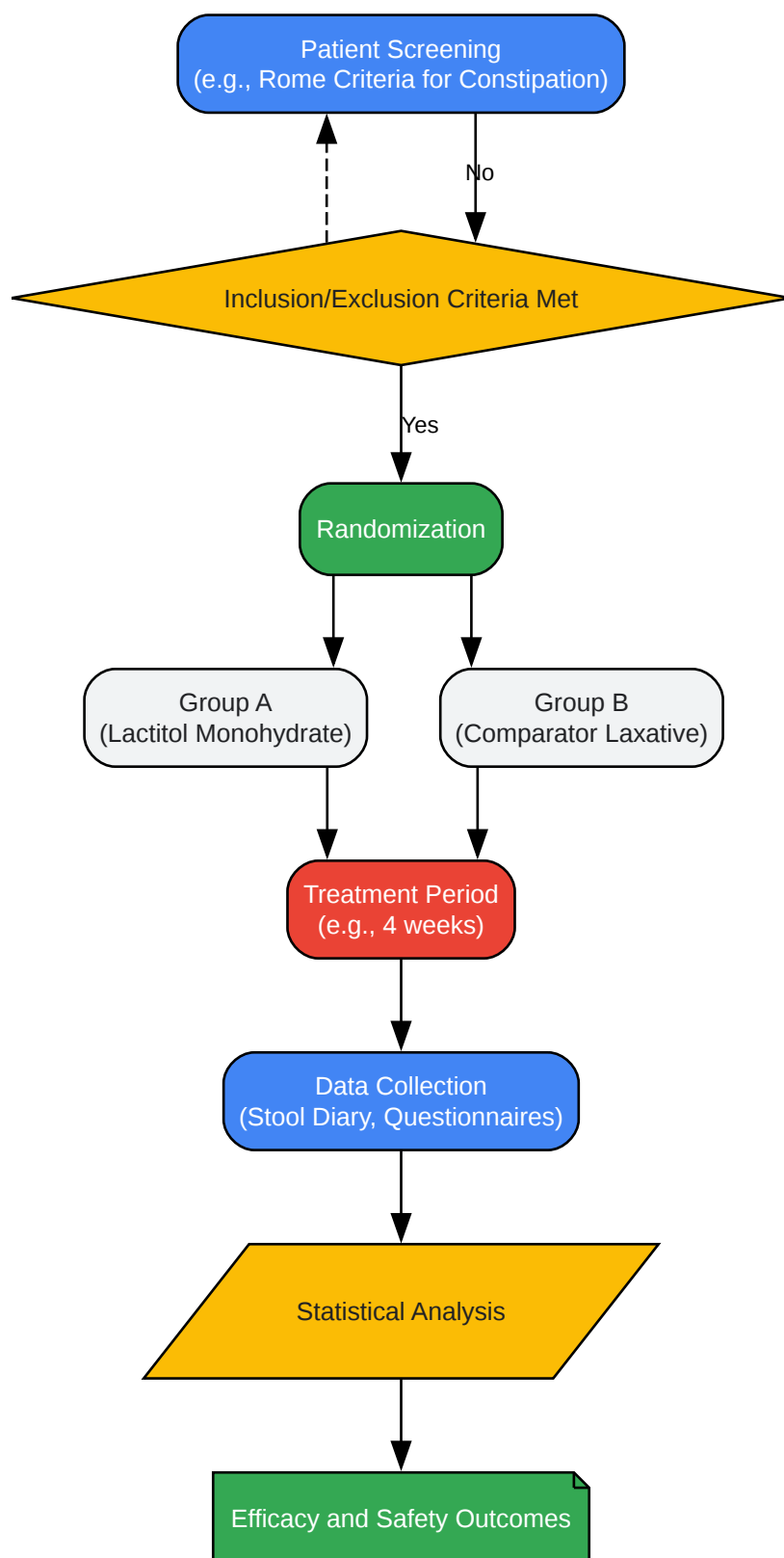
Chronic constipation is a prevalent gastrointestinal disorder necessitating effective and well-tolerated therapeutic interventions. Osmotic laxatives are a cornerstone of treatment, and this guide provides a detailed comparison of the efficacy and safety of **lactitol monohydrate** against other commonly used osmotic agents, including lactulose, polyethylene glycol (PEG), and magnesium salts. This analysis is supported by a synthesis of data from clinical trials, with a focus on quantitative outcomes and experimental methodologies.

Mechanism of Action: An Osmotic Effect

Osmotic laxatives are poorly absorbed, soluble compounds that remain in the intestinal lumen. They exert their effect by creating an osmotic gradient, drawing water into the colon. This increase in intraluminal fluid softens the stool, increases its volume, and stimulates colonic peristalsis, thereby facilitating defecation.[1][2]

While the overarching mechanism is osmotic pressure, some agents have additional effects. For instance, magnesium sulfate has been shown to increase intracellular magnesium concentration in the colon, which activates adenylate cyclase, leading to an increase in cAMP and subsequent activation of protein kinase A (PKA). This cascade promotes the transcription of aquaporin-3 (AQP3), a water channel, further enhancing water secretion into the lumen.[3]





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